

Diethylmethoxyborane: A Technical Guide to Safe Handling, Storage, and Application

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Compound of Interest

Compound Name: *Diethylmethoxyborane*

Cat. No.: *B030974*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and does not replace a formal Safety Data Sheet (SDS). Always consult the official SDS from your supplier before handling **diethylmethoxyborane**. The information provided herein is compiled from various sources and is accurate to the best of our knowledge.

Introduction

Diethylmethoxyborane ((C₂H₅)₂BOCH₃), also known as methoxydiethylborane, is a pyrophoric organoborane reagent widely used in organic synthesis. Its primary application lies in the diastereoselective reduction of β-hydroxy ketones to afford syn-1,3-diols, a crucial transformation in the synthesis of complex molecules such as statins and antibiotics.^{[1][2]} This guide provides in-depth information on the safety, handling, storage, and key applications of **diethylmethoxyborane** to ensure its safe and effective use in a laboratory setting.

Safety Information

Diethylmethoxyborane is a hazardous chemical that requires strict safety protocols. It is a highly flammable liquid and vapor that can catch fire spontaneously if exposed to air.^{[1][2]} It is also corrosive, causing severe skin burns and eye damage, and is suspected of causing cancer.^{[1][3]} The following tables summarize its key physical and safety properties.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₁₃ BO	[1]
Molecular Weight	99.97 g/mol	[4]
Appearance	Colorless to yellowish transparent liquid	[5]
Density	0.761 g/mL at 25 °C	[6] [7]
Flash Point	-9 °C to -17 °C (1.4 °F to 21.2 °F)	[2] [3] [5]
Specific Gravity	0.813 - 0.868 g/cm ³	[2] [3]
Vapor Pressure	23 hPa @ 20 °C	[3]
Refractive Index	n _{20/D} 1.387	[6] [7]

Hazard Identification

Hazard	GHS Classification	Precautionary Statement Codes
Flammability	Flammable Liquid, Category 2; Pyrophoric Liquid, Category 1	H225, H250
Health Hazards	Acute Oral Toxicity, Category 4; Skin Corrosion/Irritation, Category 1B; Serious Eye Damage/Eye Irritation, Category 1; Skin Sensitization, Category 1; Carcinogenicity, Category 2; Specific target organ toxicity (single exposure), Category 3; Specific target organ toxicity (repeated exposure), Category 2	H302, H314, H317, H335, H336, H351, H373
Reactivity	Air and moisture sensitive; May form explosive peroxides	EUH019

Handling and Personal Protective Equipment (PPE)

Due to its pyrophoric and corrosive nature, **diethylmethoxyborane** must be handled with extreme caution in a controlled laboratory environment.

Engineering Controls

- Fume Hood: Always handle **diethylmethoxyborane** in a well-ventilated chemical fume hood.[\[8\]](#)
- Inert Atmosphere: Operations should be conducted under an inert atmosphere (e.g., dry nitrogen or argon) to prevent contact with air and moisture.[\[9\]](#)
- Grounding: Ground and bond all containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)

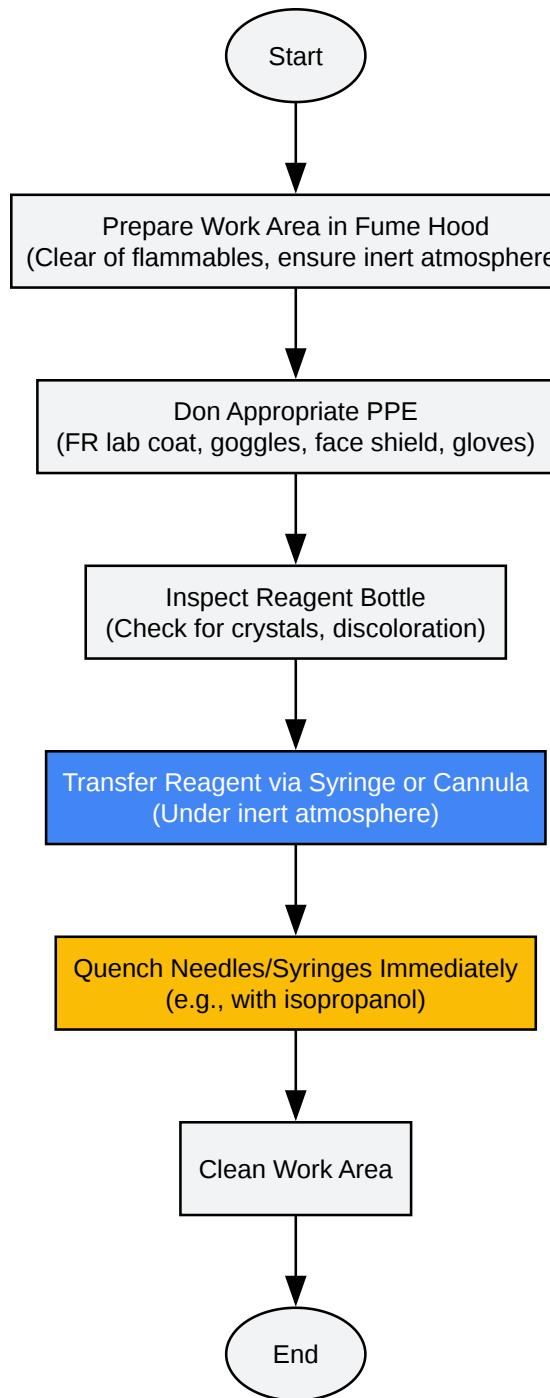
- Spark-Proof Tools: Use only non-sparking tools.[[1](#)][[8](#)]
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible.[[1](#)]

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles and a face shield.[[8](#)]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile, butyl rubber).[[8](#)]
- Body Protection: Wear a flame-retardant lab coat, long pants, and closed-toe shoes.[[10](#)]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.
[[8](#)]

Workflow for Handling Pyrophoric Liquids

Workflow for Handling Pyrophoric Liquids

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Caption: A logical workflow for the safe handling of pyrophoric liquids like **diethylmethoxyborane**.

Storage and Disposal

Proper storage and disposal are critical to mitigating the risks associated with **diethylmethoxyborane**.

Storage

- Location: Store in a flammables area, in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[2][9]
- Inert Atmosphere: Keep under a nitrogen or argon atmosphere.[8][9]
- Container: Keep containers tightly closed.[2][9] Containers should be dated upon opening and periodically tested for the presence of peroxides.[1][8]
- Incompatible Materials: Avoid contact with oxidizing agents, peroxides, and halogenated hydrocarbons.[2][9]

Disposal

- Quenching: Unused or waste **diethylmethoxyborane** must be quenched carefully. A general procedure involves dilution with an inert solvent (e.g., hexane or toluene) followed by the slow, dropwise addition of a quenching agent such as isopropanol, ethanol, methanol, and finally water, all while cooling the reaction vessel in an ice bath.[5][7][11]
- Waste Disposal: Dispose of the quenched material and any contaminated items as hazardous waste in accordance with local, state, and federal regulations.[9]

Emergency Procedures

Fire Fighting

- Extinguishing Media: Use CO₂, dry chemical, dry sand, or alcohol-resistant foam. DO NOT use water or halogenated hydrocarbon fire extinguishers.[1][9]

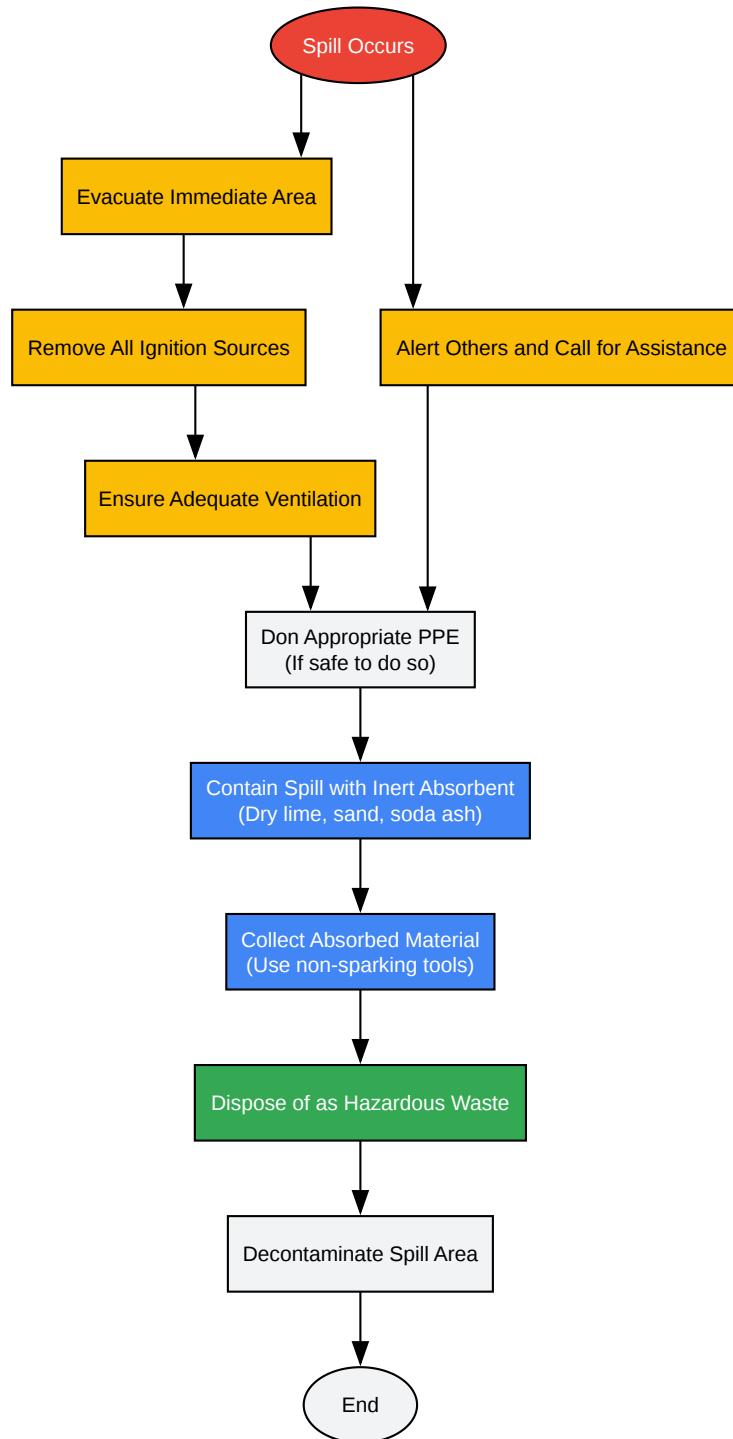
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][3]

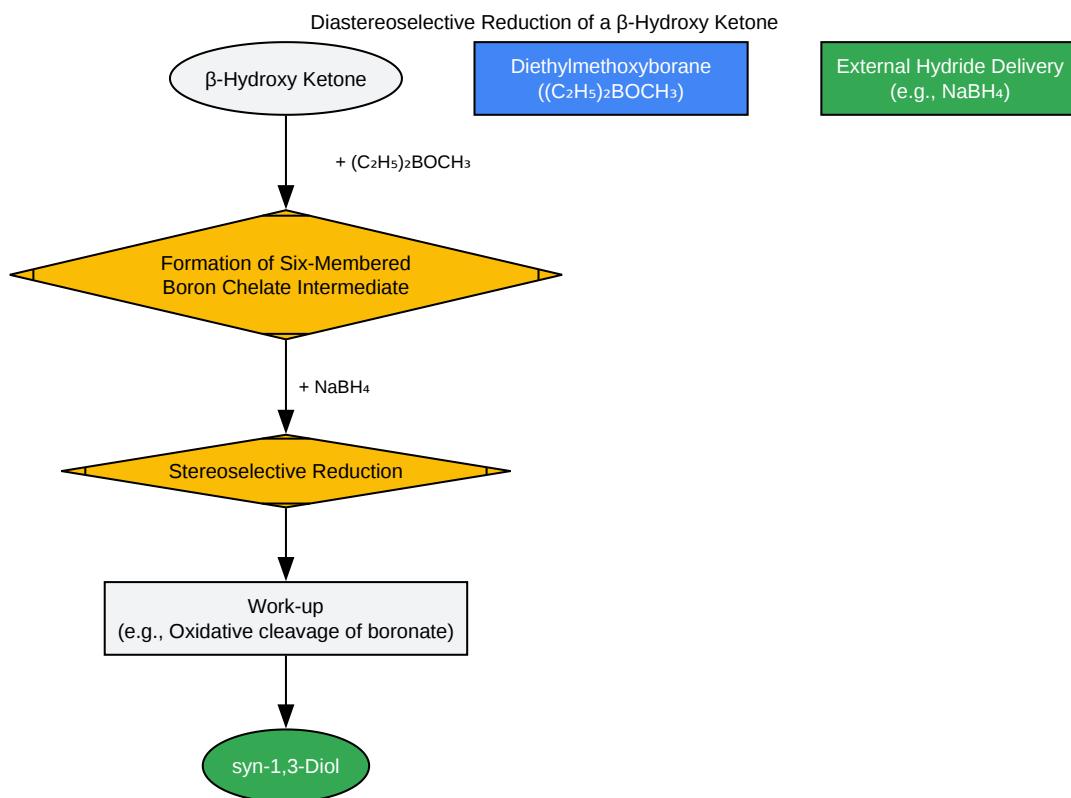
Accidental Release

- Immediate Actions: Evacuate the area, remove all ignition sources, and ensure adequate ventilation.[1][8]
- Containment and Cleanup: Cover the spill with dry lime, sand, or soda ash.[9] Use non-sparking tools to collect the absorbed material into a suitable container for disposal.[1][8][9]

Spill Response Workflow

Spill Response Workflow for Diethylmethoxyborane





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References

- 1. benchchem.com [benchchem.com]
- 2. users.ox.ac.uk [users.ox.ac.uk]
- 3. mdpi.com [mdpi.com]
- 4. CN101190907A - Method for synthesizing statins compounds - Google Patents [patents.google.com]
- 5. Biosynthesis and biotechnological production of statins by filamentous fungi and application of these cholesterol-lowering drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Development and Synthesis of Statin Derivatives with Improved Cholesterol-Lowering Activity [jsynthchem.com]
- 7. Biocatalytic reduction of beta,delta-diketo esters: a highly stereoselective approach to all four stereoisomers of a chlorinated beta,delta-dihydroxy hexanoate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Highly selective reduction of acyclic beta-alkoxy ketones to protected syn-1,3-diols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. β -Hydroxy ketone synthesis by addition [organic-chemistry.org]
- 11. Directed reductive amination of beta-hydroxy-ketones: convergent assembly of the ritonavir/lopinavir core - PubMed [pubmed.ncbi.nlm.nih.gov]
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